

Unveiling the Aromatic Signature: A Technical Guide to 4-Methoxybutane-2-thiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybutane-2-Thiol

Cat. No.: B15267830

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the odor profile of **4-Methoxybutane-2-thiol**, a potent sulfur-containing aroma compound. The following sections delve into its distinct aromatic characteristics, physicochemical properties, analytical methodologies for its assessment, and the current understanding of its olfactory perception. This document is intended to serve as a valuable resource for professionals in the fields of flavor and fragrance chemistry, sensory science, and pharmacology.

Olfactory Profile and Sensory Characteristics

4-Methoxybutane-2-thiol is renowned for its powerful and complex aroma, characterized by a dominant black-currant and catty note, often with nuances of mango, herbs, and a subtle skunky undertone.^[1] Its potent nature is underscored by an exceptionally low odor detection threshold, reported to be in the parts-per-trillion range.^[1] In the flavor and fragrance industry, it is utilized to impart natural-smelling fruity and complex notes to a variety of products.^[1]

The sensory perception of this thiol is multifaceted, with descriptors ranging from fruity and tropical to sulfurous and even animalic.^{[1][2]} This complexity makes it a fascinating subject for sensory analysis and a versatile tool for flavorists and perfumers.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Methoxybutane-2-thiol** is essential for its effective handling, analysis, and application.

Property	Value	Reference
Molecular Formula	C6H14OS	[3]
Molecular Weight	134.24 g/mol	[3]
Appearance	Colorless to very faint yellow liquid	[3]
Boiling Point	159.1 °C	[3]
Flash Point	50 °C	[3]
Specific Gravity	0.907 - 0.923 @ 25 °C	[4]
Refractive Index	1.445 - 1.455 @ 20 °C	[4]
Odor Threshold in Oil	0.03 - 0.06 ppb	[4]
Solubility	Soluble in alcohol and oils	[4]

Experimental Protocols

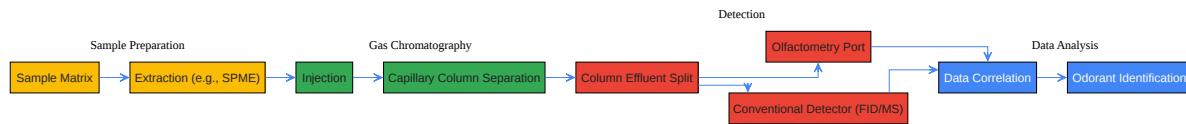
Gas Chromatography-Olfactometry (GC-O) Analysis

Gas Chromatography-Olfactometry (GC-O) is a pivotal technique for the characterization of potent odorants like **4-Methoxybutane-2-thiol**. This method combines the separation power of gas chromatography with the sensitivity of the human nose as a detector.

Methodology:

- **Sample Preparation:** The analyte is typically extracted from the sample matrix using methods such as solvent extraction or solid-phase microextraction (SPME). The choice of method depends on the sample type and the concentration of the target compound.
- **Gas Chromatographic Separation:** The extract is injected into a gas chromatograph equipped with a capillary column. The selection of the stationary phase is critical for the effective separation of volatile sulfur compounds.

- Example Column: A common choice is a non-polar column, such as one with a 5% diphenyl / 95% dimethyl polysiloxane stationary phase.
- Temperature Program: A typical temperature program would start at a low temperature (e.g., 40°C) and gradually increase to a higher temperature (e.g., 250°C) to ensure the elution of a wide range of volatile compounds.
- Olfactometry: The effluent from the GC column is split between a conventional detector (e.g., Flame Ionization Detector or Mass Spectrometer) and a sniffing port. A trained sensory panelist sniffs the effluent at the port and records the time, duration, and description of any perceived odors.
- Data Analysis: The olfactometry data is correlated with the instrumental data to identify the specific compounds responsible for the detected odors.



[Click to download full resolution via product page](#)

Figure 1. A generalized workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Sensory Panel Evaluation

Sensory panel evaluation provides qualitative and quantitative data on the odor profile of **4-Methoxybutane-2-thiol**.

Methodology:

- Panelist Selection and Training: A panel of trained sensory assessors is selected. Training involves familiarizing the panelists with the specific aroma attributes associated with the

compound and standard reference materials.

- Sample Preparation: The compound is diluted to various concentrations in an appropriate solvent (e.g., ethanol or mineral oil) to be presented to the panelists on smelling strips or in sniff bottles.
- Evaluation Procedure:
 - Descriptive Analysis: Panelists are asked to describe the perceived odor using a standardized lexicon of aroma descriptors.
 - Intensity Rating: The intensity of each descriptor is rated on a numerical scale (e.g., a 15-point scale).
 - Time-Intensity (TI) Analysis: Panelists continuously rate the perceived intensity of the aroma over a set period to capture the dynamic changes in perception.
- Data Analysis: The data from the sensory panel is statistically analyzed to generate an odor profile, which includes the key aroma descriptors and their corresponding intensities.

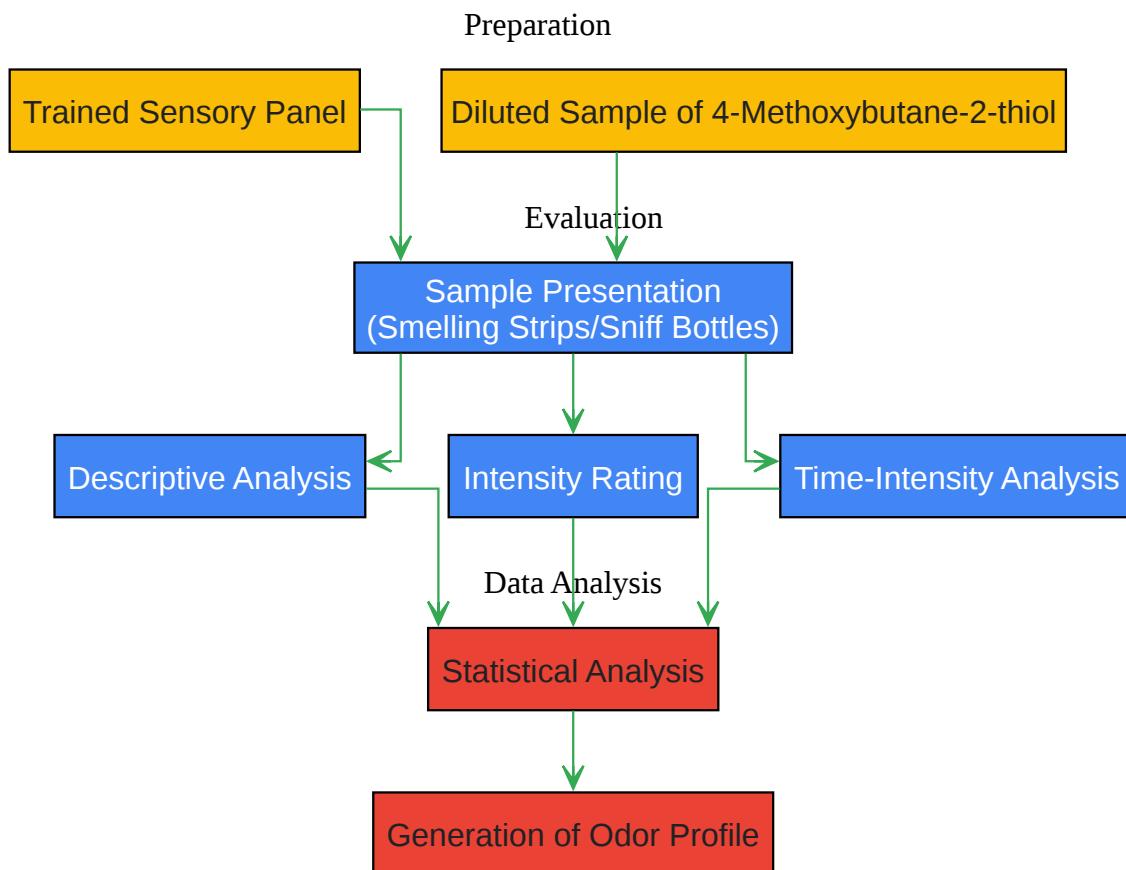
[Click to download full resolution via product page](#)

Figure 2. A workflow for the sensory panel evaluation of an aroma compound.

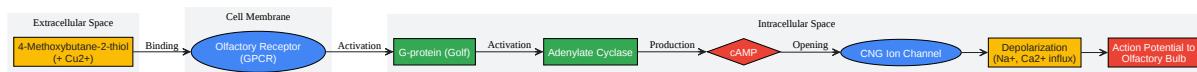
Olfactory Signaling Pathway

The perception of thiols, including **4-Methoxybutane-2-thiol**, is initiated by their interaction with specific olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal cavity. These receptors are G-protein coupled receptors (GPCRs).

Recent research suggests that the detection of certain thiols by olfactory receptors may be mediated by the presence of metal ions, particularly copper. It is hypothesized that copper ions act as a cofactor, binding to the olfactory receptor and facilitating the interaction with the thiol.

The general signaling cascade is as follows:

- Binding: The odorant molecule, possibly in complex with a copper ion, binds to a specific olfactory receptor.
- G-protein Activation: This binding event activates a G-protein (Golf) associated with the receptor.
- Adenylate Cyclase Activation: The activated G-protein stimulates adenylate cyclase, leading to an increase in the intracellular concentration of cyclic AMP (cAMP).
- Ion Channel Opening: cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.
- Depolarization: The influx of cations (Na^+ and Ca^{2+}) through the opened channels leads to the depolarization of the olfactory sensory neuron.
- Action Potential: If the depolarization reaches the threshold, an action potential is generated and transmitted to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of smell.



[Click to download full resolution via product page](#)

Figure 3. A simplified diagram of the olfactory signaling pathway for thiols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pac.gr [pac.gr]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Copper-mediated thiol potentiation and mutagenesis-guided modeling suggest a highly conserved copper-binding motif in human OR2M3 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Unveiling the Aromatic Signature: A Technical Guide to 4-Methoxybutane-2-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15267830#understanding-the-odor-profile-of-4-methoxybutane-2-thiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com